

A Historical Perspective on the Discovery and Characterization of Acetaldehyde Oxime

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetaldehyde oxime

Cat. No.: B7798966

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Acetaldehyde oxime, a compound of significant interest in organic synthesis and various industrial applications, holds a notable place in the history of organic chemistry. Its discovery in the late 19th century was a direct result of the burgeoning field of structural theory and the systematic investigation of reactions between carbonyl compounds and hydroxylamine. This technical guide provides an in-depth historical perspective on the discovery of **acetaldehyde oxime**, detailing the seminal experiments, the elucidation of its structure, and the early characterization of its physical and chemical properties.

The Dawn of Oxime Chemistry: The Pioneering Work of Victor Meyer and Alois Janny

The discovery of the general class of compounds known as oximes, and by extension **acetaldehyde oxime**, is credited to the collaborative efforts of German chemist Victor Meyer and his student Alois Janny. In their 1882 publications in the *Berichte der deutschen chemischen Gesellschaft*, they detailed their investigations into the reaction of hydroxylamine with aldehydes and ketones. Their work laid the fundamental groundwork for the synthesis and understanding of this new class of nitrogen-containing organic compounds.

Their initial report, "Ueber stickstoffhaltige Acetonderivate" (On Nitrogenous Derivatives of Acetone), described the reaction of hydroxylamine with acetone, leading to the formation of a crystalline product they named "Acetoxim" (acetone oxime). This was followed by a broader investigation of the reactivity of hydroxylamine with various carbonyl compounds.

Later in the same year, Meyer and Janny published "Produkte der Einwirkung von Hydroxylamin auf Aldehyd" (Products of the Action of Hydroxylamine on Aldehyde), which specifically addressed the reaction with acetaldehyde. This paper marks the first documented synthesis of **acetaldehyde oxime**.

Original Synthesis of Acetaldehyde Oxime

The pioneering synthesis of **acetaldehyde oxime** by Meyer and Janny was achieved through the direct reaction of acetaldehyde with hydroxylamine. While their 1882 publications provide a narrative of their discoveries, the detailed experimental procedures were often concise by modern standards. The following protocol is a reconstruction based on their descriptions and the common laboratory practices of the era.

Experimental Protocols

Protocol 1: Synthesis of **Acetaldehyde Oxime** (Adapted from Meyer and Janny, 1882)

Objective: To synthesize **acetaldehyde oxime** from acetaldehyde and hydroxylamine.

Materials:

- Acetaldehyde (Aldehyd)
- Hydroxylamine hydrochloride (Hydroxylaminchlorhydrat)
- Sodium carbonate (Natriumcarbonat) or Potassium carbonate (Kaliumcarbonat)
- Water (Wasser)
- Ether (Aether)

Procedure:

- A solution of hydroxylamine hydrochloride in water was prepared.
- To this solution, an equimolar amount of sodium carbonate or potassium carbonate was added to liberate the free hydroxylamine base. The reaction mixture was likely cooled to manage any heat generated.
- An aqueous solution of acetaldehyde was then gradually added to the hydroxylamine solution. The reaction was observed to proceed readily at room temperature.
- The reaction mixture was then extracted with ether to isolate the **acetaldehyde oxime**.
- The ethereal solution was dried over a suitable drying agent available at the time, such as anhydrous calcium chloride.
- The ether was subsequently removed by distillation to yield the crude **acetaldehyde oxime**.
- Purification was achieved by distillation of the crude product.

Observations: Meyer and Janny described the product as a colorless, crystalline solid with a distinct odor. They noted its solubility in water, alcohol, and ether.

Early Characterization and Physical Properties

The initial characterization of **acetaldehyde oxime** by 19th and early 20th-century chemists provided the first quantitative data on this new compound. It is important to note that the purity of substances and the accuracy of measuring instruments during this period may not meet modern standards.

Property	Reported Value (Historical)	Modern Accepted Value
Melting Point	Two forms were often noted: one melting around 12 °C and another around 46.5 °C.	46-47 °C (for the more stable E-isomer)
Boiling Point	Approximately 114-115 °C	115 °C

Note: The existence of two melting points is now understood to be due to the presence of E/Z (syn/anti) isomers, which were not fully comprehended at the time of the initial discovery.

The Advent of Stereoisomerism in Oximes: The Contribution of Hantzsch and Werner

The concept of stereoisomerism in oximes was a significant theoretical advancement that followed their initial discovery. In 1890, Arthur Hantzsch and Alfred Werner, in their seminal paper "Zur Kenntniss der Oxime" (On the Knowledge of Oximes) published in the *Berichte der deutschen chemischen Gesellschaft*, proposed that the observed isomerism in certain oximes was due to the geometric arrangement of the hydroxyl group relative to the substituents on the carbon-nitrogen double bond.

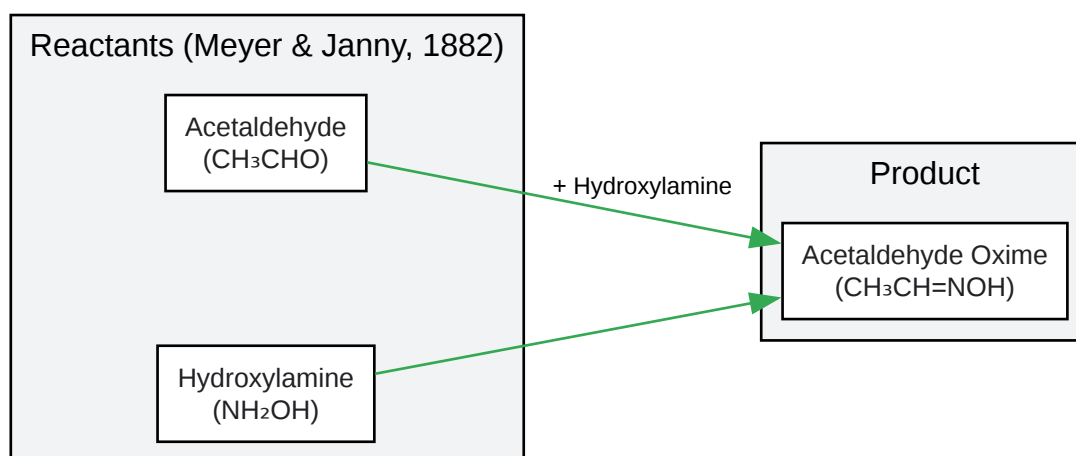
They introduced the "syn" and "anti" nomenclature to describe these isomers, which is now largely replaced by the E/Z notation. For an aldoxime like **acetaldehyde oxime**, the two isomers would be:

- **syn-acetaldehyde oxime** (Z-isomer): The hydroxyl group and the hydrogen atom on the double-bonded carbon are on the same side.
- **anti-acetaldehyde oxime** (E-isomer): The hydroxyl group and the hydrogen atom on the double-bonded carbon are on opposite sides.

This theory was a crucial step in understanding the three-dimensional structure of molecules and had a profound impact on the field of stereochemistry.

Visualizing the Historical Discoveries

To illustrate the key concepts from a historical perspective, the following diagrams are provided in the DOT language for Graphviz.



[Click to download full resolution via product page](#)

Caption: Initial synthesis of **acetaldehyde oxime** by Meyer and Janny (1882).

Caption: Geometric isomers of **acetaldehyde oxime** as proposed by Hantzsch and Werner.

Conclusion

The discovery of **acetaldehyde oxime** by Victor Meyer and Alois Janny in 1882 was a pivotal moment in the history of organic chemistry. It not only introduced a new and versatile functional group but also provided fertile ground for the development of fundamental concepts such as stereoisomerism, as later elucidated by Hantzsch and Werner. The early experimental work, though lacking the precision of modern techniques, laid an indelible foundation for our current understanding of the synthesis, properties, and applications of oximes. For researchers and professionals in drug development, this historical context underscores the importance of fundamental discoveries and the continuous evolution of chemical principles.

- To cite this document: BenchChem. [A Historical Perspective on the Discovery and Characterization of Acetaldehyde Oxime]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7798966#historical-perspective-on-the-discovery-of-acetaldehyde-oxime\]](https://www.benchchem.com/product/b7798966#historical-perspective-on-the-discovery-of-acetaldehyde-oxime)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com